

# Application Notes and Protocols: Acetonyltriphenylphosphonium Chloride as a Wittig Reagent

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## Compound of Interest

Compound Name: Acetonyltriphenylphosphonium  
chloride

Cat. No.: B072237

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Acetonyltriphenylphosphonium chloride** is a key organophosphorus compound widely utilized as a precursor to a stabilized Wittig reagent.<sup>[1]</sup> In organic synthesis, its primary application is the conversion of aldehydes and ketones into  $\alpha,\beta$ -unsaturated ketones through the Wittig olefination reaction.<sup>[2][3]</sup> This transformation is of significant interest in medicinal chemistry and drug development, as the resulting enone functional group is a versatile intermediate for the synthesis of complex molecules and pharmaceutical ingredients, including those with antimycobacterial activities.<sup>[4]</sup> This document provides detailed protocols for the synthesis of the phosphonium salt, its conversion to the active ylide, and its subsequent use in the Wittig reaction, along with relevant physical, chemical, and safety data.

## Physical and Chemical Properties

**Acetonyltriphenylphosphonium chloride** is a white to slightly beige crystalline powder.<sup>[4]</sup> It is soluble in hot water and can be purified by recrystallization.<sup>[4]</sup> Key quantitative and qualitative data are summarized below.

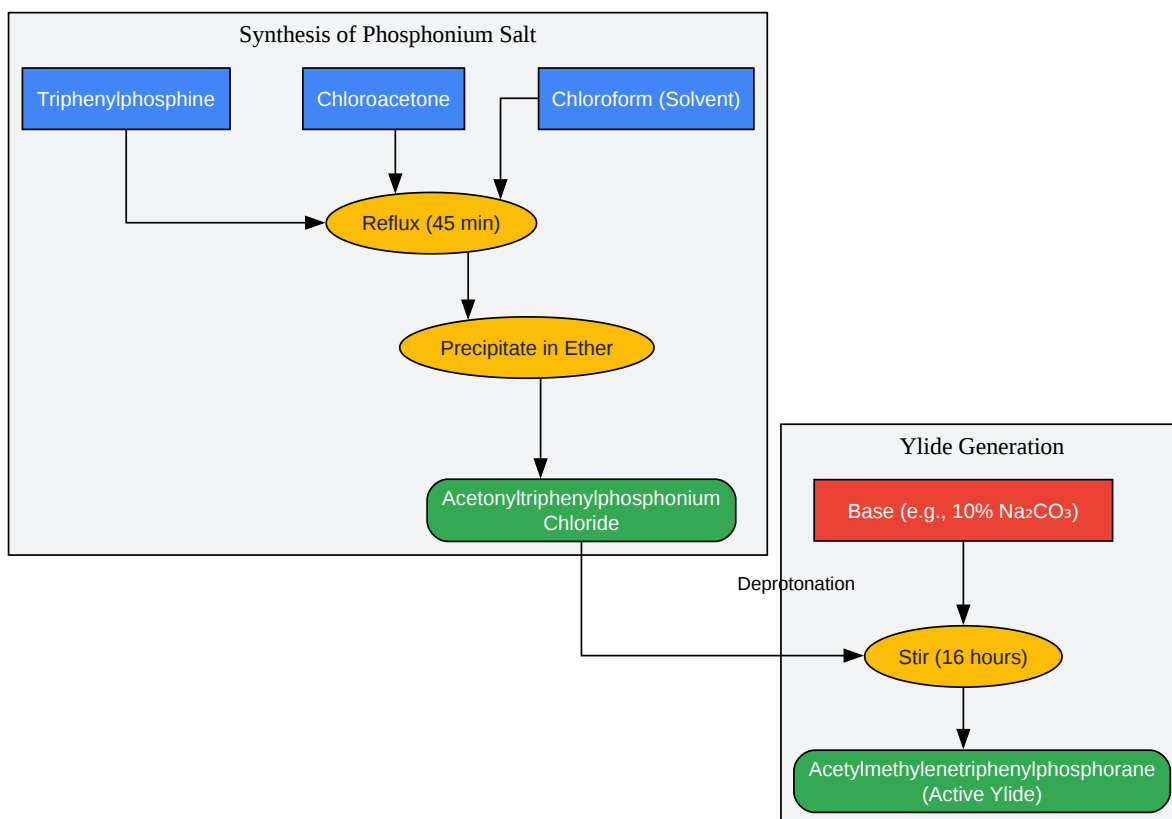
| Property            | Value   | Reference |
|---------------------|---|-----------|
| CAS Number          | 1235-21-8                                       | [5]       |
| Molecular Formula   | C <sub>21</sub> H <sub>20</sub> ClOP            | [6]       |
| Molecular Weight    | 354.81 g/mol                                    | [5]       |
| Appearance          | White to slightly beige fine crystalline powder | [4]       |
| Melting Point       | 243-245 °C                                      | [4][5]    |
| Storage Temperature | Store below +30°C                               | [4]       |
| Solubility          | Soluble in hot water                            | [4]       |
| InChI Key           | XAMZZEBAJZJERT-UHFFFAOYSA-M                     | [7]       |

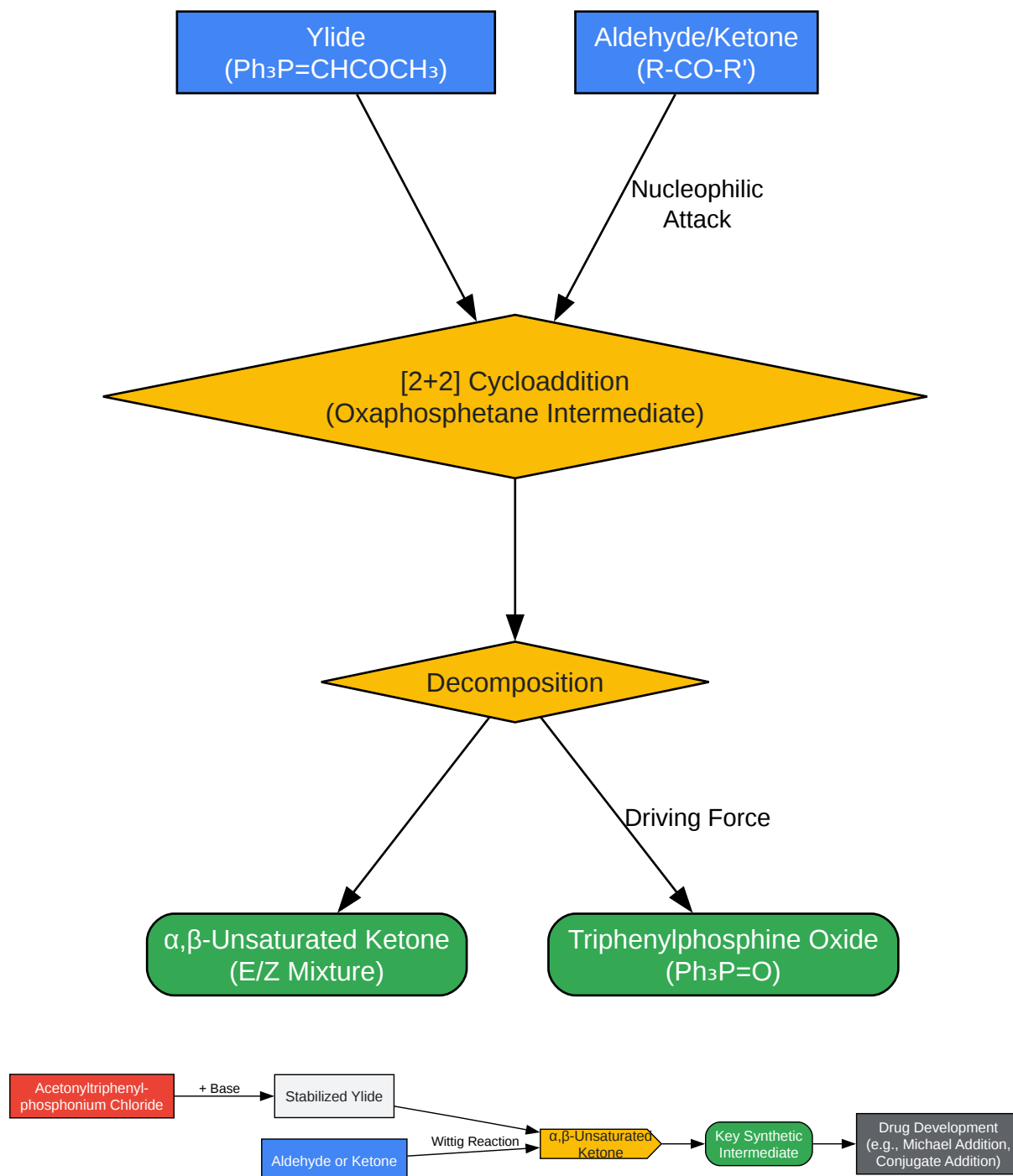
## Experimental Protocols and Methodologies

### Protocol 1: Synthesis of Acetonyltriphenylphosphonium Chloride

This protocol describes the synthesis of the phosphonium salt via the quaternization of triphenylphosphine with chloroacetone.[1][8]

Workflow for Synthesis and Ylide Formation





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- To cite this document: BenchChem. [Application Notes and Protocols: Acetonyltriphenylphosphonium Chloride as a Wittig Reagent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072237#acetonyltriphenylphosphonium-chloride-as-a-wittig-reagent]

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